

(Rac)-TBAJ-876 Off-Target Effects: A Technical Support Resource

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Rac)-TBAJ-876

Cat. No.: B12426473

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the investigation of off-target effects for the novel anti-tuberculosis candidate, **(Rac)-TBAJ-876** (also known as Sorfequiline).

Frequently Asked Questions (FAQs)

Q1: What is the primary known off-target concern for the diarylquinoline class of drugs, and how does TBAJ-876 compare to its predecessor, bedaquiline?

A1: The primary off-target concern for the diarylquinoline class is the inhibition of the human Ether-à-go-go-Related Gene (hERG) potassium channel, which can lead to QT interval prolongation and an increased risk of cardiac arrhythmias.[1][2] **(Rac)-TBAJ-876** was specifically designed to mitigate this risk. Preclinical studies have demonstrated that TBAJ-876 has greatly attenuated hERG blockade compared to bedaquiline, indicating a lower potential for cardiotoxicity.[1] Nonclinical safety evaluations have shown that TBAJ-876 and its primary circulating metabolites have a reduced risk of causing QTc prolongation compared to bedaquiline and its metabolites.[3][4]

Q2: Are there any known drug-drug interactions for TBAJ-876?

A2: Yes, a Phase 1 clinical trial in healthy adults investigated the drug-drug interaction potential of TBAJ-876 with substrates of cytochrome P450 3A4 (CYP3A4) and P-glycoprotein (P-gp).[4] The study found that co-administration of TBAJ-876 did not significantly alter the exposure (AUC) of the CYP3A4 substrate midazolam, though the maximum concentration (Cmax) was slightly reduced.[4] However, TBAJ-876 did increase the exposure (AUC) and Cmax of the P-gp substrate digoxin.[3][4] These findings suggest that TBAJ-876 may be a moderate inhibitor of P-gp.

Q3: Has TBAJ-876 been screened against a broad panel of off-targets (e.g., kinases, GPCRs)?

A3: While detailed results from comprehensive off-target screening panels (such as a CEREP panel or a kinome scan) are not extensively published in the public domain, the development program for TBAJ-876 focused on improving the safety profile relative to bedaquiline.[2] This included efforts to reduce lipophilicity and hERG inhibition.[1][2] The acceptable toxicologic and tolerability profiles in preclinical studies in rats and dogs suggest a generally favorable off-target profile.[3]

Q4: What is the on-target mechanism of action for TBAJ-876?

A4: The primary mechanism of action for TBAJ-876 is the inhibition of the mycobacterial F-ATP synthase, an enzyme crucial for energy production in *Mycobacterium tuberculosis*. [5] It targets both the c-ring and the ϵ -subunit of this enzyme.[6] Unlike bedaquiline, TBAJ-876 does not appear to possess significant uncoupler activity, which was once thought to be a secondary mechanism of action for bedaquiline.[5][7][8]

Troubleshooting Guides

This section provides guidance for specific experimental issues that may arise during the investigation of **(Rac)-TBAJ-876** off-target effects.

Issue 1: Observing unexpected cytotoxicity in in vitro assays.

- Possible Cause 1: Off-target mitochondrial toxicity.
 - Troubleshooting Step: While TBAJ-876 has a reduced uncoupler activity compared to bedaquiline, it is still a lipophilic molecule that interacts with a membrane-embedded target.[5] To assess potential mitochondrial liabilities, consider running a Seahorse assay

to measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) of cells treated with TBAJ-876. This can help determine if the observed cytotoxicity is due to interference with mitochondrial respiration.

- Possible Cause 2: Inhibition of a critical cellular kinase or signaling pathway.
 - Troubleshooting Step: If broad off-target screening data is not available, a cost-effective initial step is to perform a targeted kinase inhibitor panel that covers major signaling pathways (e.g., proliferation, apoptosis). Alternatively, a phospho-proteomics approach could identify signaling pathways affected by TBAJ-876 treatment.

Issue 2: In vivo study shows unexpected adverse events not predicted by in vitro assays.

- Possible Cause 1: Bioactivation to a reactive metabolite.
 - Troubleshooting Step: Preclinical studies have identified the major metabolites of TBAJ-876.^[2] It is crucial to synthesize these metabolites and test their activity and toxicity in parallel with the parent compound in your in vitro assays. This will help determine if a metabolite is responsible for the in vivo findings.
- Possible Cause 2: Drug accumulation in specific tissues.
 - Troubleshooting Step: TBAJ-876 is a diarylquinoline with a long terminal half-life.^[3] Conduct tissue distribution studies in your animal model to determine if the compound and/or its metabolites are accumulating in the tissues where the adverse events are observed.

Quantitative Data Summary

The following tables summarize the available quantitative data regarding the on-target potency and drug-drug interaction profile of TBAJ-876.

Table 1: On-Target Activity of TBAJ-876 and Bedaquiline

Compound	Target	Assay	IC50 (nM)
TBAJ-876	Mycobacterial F-ATP Synthase	ATP Synthesis Inhibition	0.031
Bedaquiline	Mycobacterial F-ATP Synthase	ATP Synthesis Inhibition	5.3
TBAJ-876	M. bovis BCG	Intrabacterial ATP Depletion	0.89
Bedaquiline	M. bovis BCG	Intrabacterial ATP Depletion	9.16

Data sourced from reference[6].

Table 2: Effect of TBAJ-876 Co-administration on CYP3A4 and P-gp Substrates

Substrate (Target)	Parameter	Change with TBAJ-876
Midazolam (CYP3A4)	AUC0-inf	Unchanged
Cmax	Reduced by 14%	
Digoxin (P-gp)	AUC0-last	Increased by 51%
Cmax	Increased by 18%	

Data sourced from references[3][4].

Experimental Protocols

Protocol 1: hERG Channel Inhibition Assay (Automated Patch Clamp)

- Cell Culture: Maintain HEK293 cells stably expressing the hERG channel in appropriate culture medium supplemented with a selection antibiotic.
- Cell Preparation: On the day of the experiment, detach cells using a non-enzymatic solution, wash with extracellular buffer, and resuspend to the desired concentration for the automated patch-clamp system.

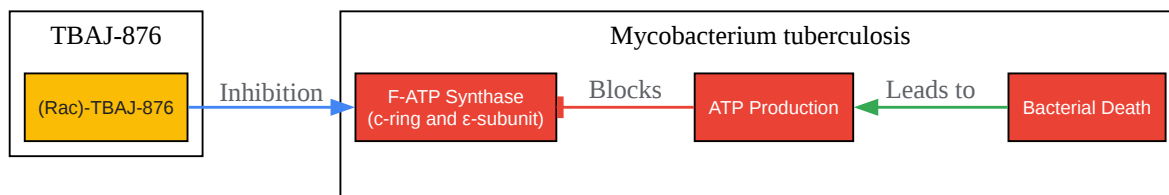
- **Compound Preparation:** Prepare a stock solution of **(Rac)-TBAJ-876** in DMSO. Serially dilute the stock solution to obtain a range of test concentrations. The final DMSO concentration in the assay should be $\leq 0.1\%$.
- **Automated Patch Clamp:**
 - Use a multi-well automated patch-clamp system.
 - Dispense the cell suspension into the wells.
 - Establish a whole-cell patch clamp configuration.
 - Apply a voltage pulse protocol to elicit hERG currents. A typical protocol involves a depolarizing step to +20 mV followed by a repolarizing step to -50 mV to measure the tail current.
 - Establish a stable baseline recording of the hERG current.
 - Apply the vehicle control (extracellular buffer with DMSO) followed by the increasing concentrations of TBAJ-876.
 - Record the hERG current at each concentration until a steady-state effect is reached.
- **Data Analysis:**
 - Measure the peak tail current amplitude at each concentration.
 - Normalize the current at each concentration to the baseline current.
 - Plot the percentage of inhibition against the logarithm of the compound concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Protocol 2: In Vitro Drug-Drug Interaction Assay (CYP3A4 Inhibition)

- **System:** Use human liver microsomes (HLM) as the source of CYP enzymes.
- **Reagents:**

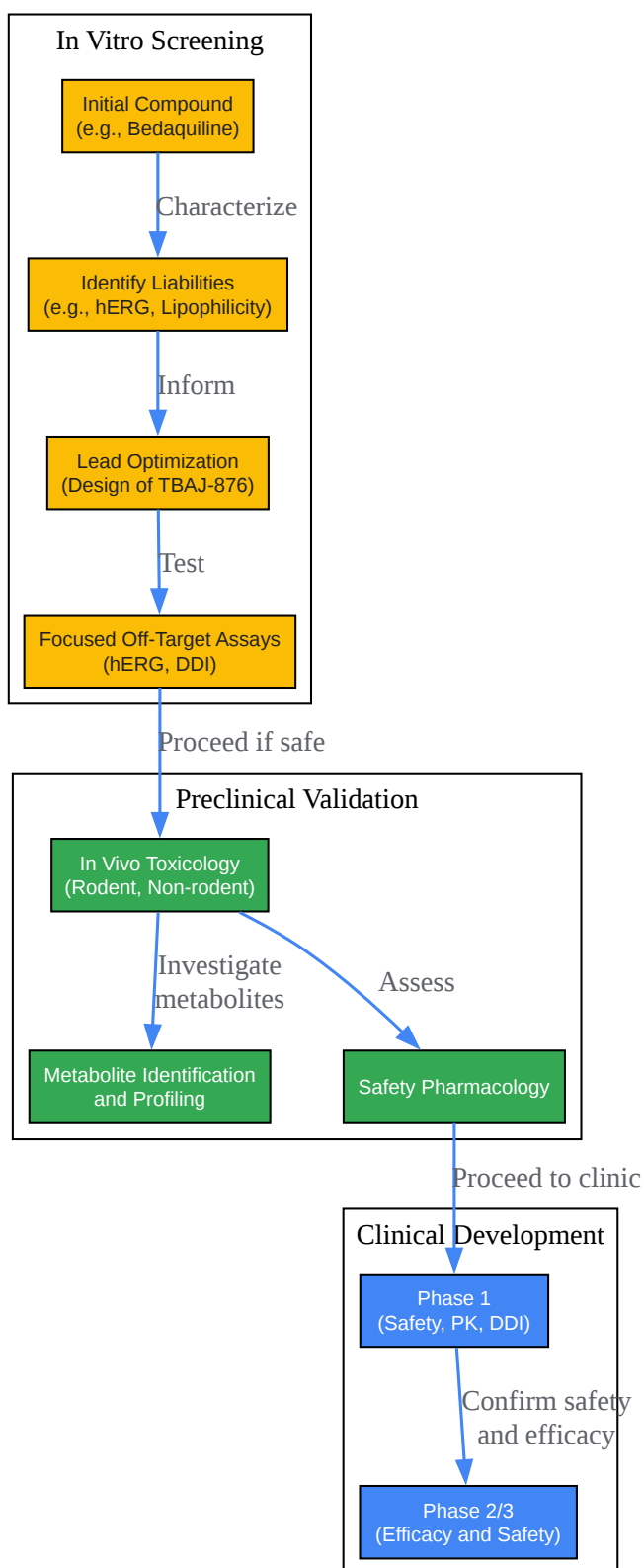
- HLM (pooled from multiple donors).
- NADPH regenerating system.
- CYP3A4 substrate (e.g., midazolam).
- **(Rac)-TBAJ-876** and a known CYP3A4 inhibitor (e.g., ketoconazole) as a positive control.
- Acetonitrile with an internal standard for quenching the reaction and sample preparation.
- Incubation:
 - Pre-incubate HLM with a range of TBAJ-876 concentrations (or the positive control) in a phosphate buffer at 37°C.
 - Initiate the reaction by adding the CYP3A4 substrate and the NADPH regenerating system.
 - Incubate for a short period (e.g., 5-10 minutes) within the linear range of metabolite formation.
 - Terminate the reaction by adding cold acetonitrile with the internal standard.
- Sample Analysis:
 - Centrifuge the samples to pellet the protein.
 - Analyze the supernatant using a validated LC-MS/MS method to quantify the formation of the metabolite of the CYP3A4 substrate (e.g., 1'-hydroxymidazolam for midazolam).
- Data Analysis:
 - Calculate the rate of metabolite formation at each concentration of TBAJ-876.
 - Plot the percentage of inhibition of metabolite formation against the logarithm of the TBAJ-876 concentration.
 - Determine the IC₅₀ value by fitting the data to an appropriate inhibition model.

Visualizations



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Caption: On-target mechanism of action of **(Rac)-TBAJ-876**.



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Caption: Logical workflow for off-target effects investigation.

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